Biosynthesis Pathway of Penitricin in Fungi: A Technical Guide

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Compound of Interest

Compound Name:	*Penitricin*
CAS No.:	*92279-91-9*
Cat. No.:	*B1219807*

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Executive Summary

Penitricin (Hydroxymethylcyclopropenone) is a rare, small-molecule antibiotic produced by Penicillium aculeatum.[1][2][3] Unlike the widely known

-lactam Penicillin or the tremorgenic mycotoxin Penitrem, **Penitricin** is characterized by a highly strained cyclopropenone ring—a chemical moiety seldom observed in natural products.

This guide details the biosynthetic logic of **Penitricin**, focusing on the oxidative transformation of acyclic precursors into the strained cyclic system. It synthesizes the foundational biochemical evidence established by Okuda et al. with modern insights into fungal oxidative enzymology.

Part 1: The Biosynthetic Pathway

Chemical Architecture

Penitricin is hydroxymethylcyclopropenone.[1][2][3][4] Its antibiotic activity against Gram-negative bacteria is strictly dependent on the integrity of the cyclopropenone ring, which acts as a Michael acceptor, likely covalently modifying thiol groups in bacterial enzymes.

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- Formula:
- Core Structure: Cyclopropenone ring with a hydroxymethyl side chain.[1][2][3][4][5]
- Producing Organism:Penicillium aculeatum (e.g., strains NR 5165, NR 6216).[3][6]

The Enzymatic Cascade

The biosynthesis of **Penitricin** does not follow the canonical Polyketide Synthase (PKS) or Non-Ribosomal Peptide Synthetase (NRPS) logic typical of fungal secondary metabolites. Instead, it relies on a short, high-energy oxidative pathway transforming a C4 linear precursor.

Step 1: Precursor Supply

The committed precursor is trans-2-butene-1,4-diol. This C4 backbone is likely derived from the fungal metabolic pool, potentially via the reduction of Krebs cycle intermediates (e.g., fumarate/succinate derivatives) or degradation of aromatic compounds.

Step 2: Primary Oxidation (Alcohol Dehydrogenase Activity)

The first committed step is the oxidation of one hydroxyl group of the diol to an aldehyde.

- Substrate:trans-2-butene-1,4-diol
- Product: 4-hydroxycrotonaldehyde[3][6][7]
- Enzyme Class: NAD(P)+-dependent Alcohol Dehydrogenase.
- Mechanism: Selective oxidation of the allylic alcohol.

Step 3: Ring Closure (The "**Penitricin** Synthase" Step)

The formation of the cyclopropenone ring from the aldehyde is the critical biosynthetic event. This step requires the removal of hydrogen and the formation of a C-C bond between C2 and C4 (or C1 and C3 depending on numbering), creating the three-membered ring.

- Substrate: 4-hydroxycrotonaldehyde[3][6][7]
- Product: **Penitricin**

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- Cofactor Requirement:Copper (Cu) is essential for production.
- Proposed Mechanism: A copper-dependent oxidase (possibly a tyrosinase-like or radical SAM enzyme) facilitates the dehydrogenation and cyclization. The high strain energy of the cyclopropenone ring suggests a tightly coupled enzymatic mechanism to prevent the collapse of the transition state.

Pathway Visualization

The following diagram illustrates the flow from precursor to the active antibiotic.

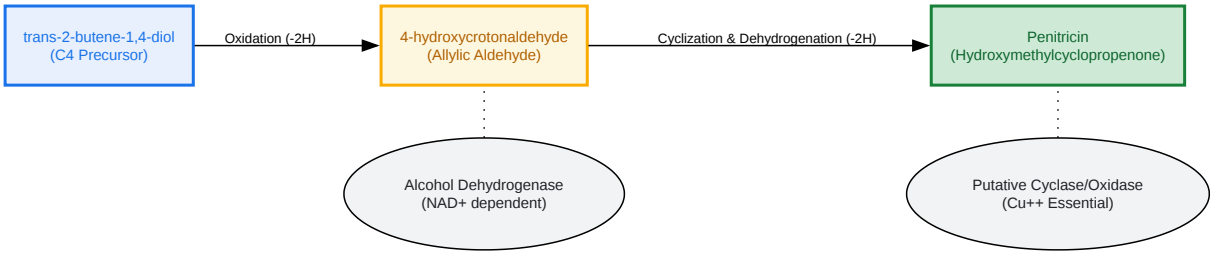

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Figure 1: The biosynthetic pathway of **Penitricin** from the C4 precursor trans-2-butene-1,4-diol. [3][8]

Part 2: Experimental Validation Protocols

To study this pathway or isolate the relevant enzymes, researchers must rely on bioconversion assays rather than standard genomic mining, as the specific gene cluster remains distinct from common PKS/NRPS clusters.

Protocol A: Bioconversion Assay (Pathway Verification)

This protocol validates the precursor-product relationship using resting cells.

Reagents:

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- P. aculeatum mycelia (48-hour culture).
- Substrate: trans-2-butene-1,4-diol (1 mg/mL in water).
- Buffer: 0.05 M Phosphate buffer (pH 7.0).

Workflow:

- Harvesting: Filter mycelia from the fermentation broth and wash 3x with sterile phosphate buffer to remove endogenous media components.
- Incubation: Suspend washed mycelia (1 g wet weight) in 10 mL of buffer containing the substrate.
- Conditions: Incubate at 26°C with rotary shaking (200 rpm) for 18–24 hours.
- Extraction: Remove mycelia by filtration. Extract the filtrate with n-butanol (1:1 v/v).
- Analysis: Analyze the organic phase via HPLC (ODS column, water/methanol gradient) monitoring UV absorption at 230–250 nm (characteristic of cyclopropenone).

Protocol B: Isolation of **Penitricin**

Due to the small size and polarity of **Penitricin**, standard silica chromatography is often insufficient.

Step-by-Step Isolation:

- Fermentation: Cultivate P. aculeatum in glucose-peptone medium supplemented with 0.01% $CuSO_4$ (Copper is critical for yield).
- Solvent Extraction: Extract culture filtrate with 1-butanol.
- Size Exclusion: Pass the crude extract through a Sephadex G-10 column (water eluent) to remove high molecular weight impurities.
- HPLC Purification: Use a reverse-phase C18 column.
  - Mobile Phase: Water (**Penitricin** is highly polar).

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- Detection: UV 254 nm.
- Retention: **Penitricin** elutes early due to hydrophilicity.

Experimental Logic Visualization

The following diagram outlines the logic for confirming the pathway intermediates.

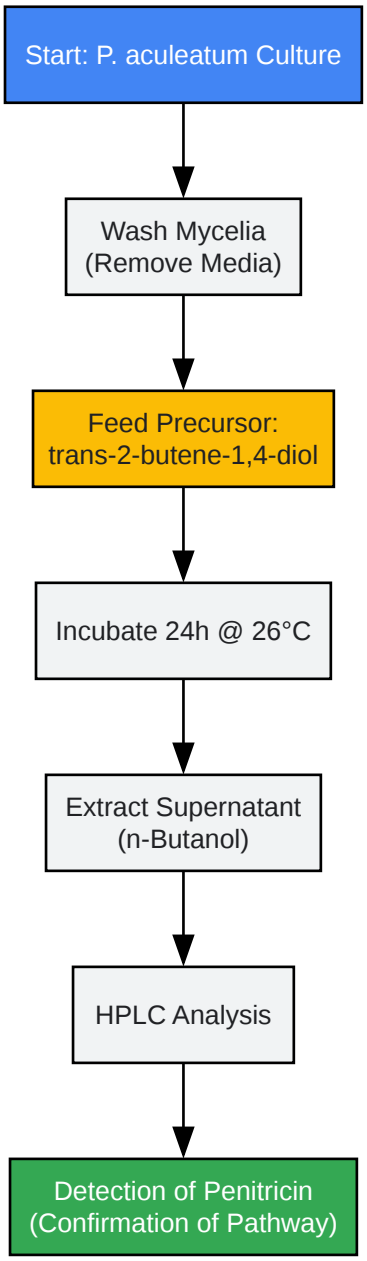

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Figure 2: Bioconversion workflow to validate the transformation of diol precursors into **Penitricin**.

Part 3: Technical Data Summary

The following table summarizes the physicochemical properties and biosynthetic parameters for **Penitricin**.

Parameter	Specification	Notes
Compound Name	Penitricin	Synonyms: Ro 09-0804
Structure	Hydroxymethylcyclopropenone	Strained 3-membered ring
Precursor	trans-2-butene-1,4-diol	Specific incorporation
Key Intermediate	4-hydroxycrotonaldehyde	Unstable, transient
Essential Cofactor	Copper ( )	Required for the cyclization enzyme
Producing Strain	Penicillium aculeatum	NR 5165, NR 6216
Detection	UV ~230-240 nm	Weak chromophore
Stability	Unstable in alkali	Ring opens to form Penitricin B/C

Part 4: Scientific Integrity & Future Directions

The "Gene Cluster" Gap

Unlike Penicillin, for which the pcbAB-pcbC-penDE cluster is universally mapped, the specific gene cluster for **Penitricin** has not been formally named in recent genomic databases (as of 2024). However, the biochemical requirement for Copper strongly implies the involvement of a Tyrosinase or Catechol Oxidase homologue recruited for this specific cyclization.

Research Opportunity: Modern researchers can identify the gene cluster by:

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- Sequencing the P. aculeatum genome.
- Performing differential transcriptomics (RNA-seq) on cultures grown with vs. without Copper.
- Searching for upregulated oxidases clustered with an alcohol dehydrogenase.

Differentiation Alert

- **Penitricin**: Cyclopropenone antibiotic (Target: Gram-negatives).[2][4]
- Penicillin:

  -lactam antibiotic (Target: Cell wall synthesis).
- Penitrem: Indole diterpene mycotoxin (Target: Potassium channels).
- Patulin: Lactone mycotoxin (often co-produced by Penicillia).

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